

Physicochemical Properties of Tetrahydrothiophene: A Technical Guide for Computational Modeling

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Compound of Interest

Compound Name: Tetrahydrothiophene

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core physicochemical properties of **tetrahydrothiophene** (THT), tailored for professionals engaged in computational modeling, including those in the field of drug development. This document summarizes key quantitative data, details relevant experimental protocols, and outlines workflows for computational studies.

Introduction to Tetrahydrothiophene

Tetrahydrothiophene (THT), also known as thiolane, is a saturated five-membered heterocyclic organic compound containing a sulfur atom.^[1] Its molecular formula is C₄H₈S.^[1] THT is a colorless liquid with a characteristic strong and unpleasant odor, a property that has led to its primary industrial application as an odorant for natural gas to enable leak detection.^[1] Beyond its role as an odorant, THT serves as a solvent and an intermediate in various chemical syntheses.^{[2][3]} An understanding of its physicochemical properties is paramount for its application in computational modeling, where accurate parameters are essential for reliable simulations of molecular behavior and interactions.

Quantitative Physicochemical Data

The following tables summarize the key physicochemical properties of **tetrahydrothiophene**, crucial for parameterizing computational models.

Table 1: General and Physical Properties of **Tetrahydrothiophene**

Property	Value	Source(s)
Molecular Formula	C ₄ H ₈ S	[1]
Molecular Weight	88.17 g/mol	[1]
Appearance	Colorless liquid	[1][4]
Odor	Strong, unpleasant, sulfurous	[1][5]
Density	0.998 g/cm ³ at 20°C	[1]
Boiling Point	121-122°C	[1]
Melting Point	-96°C	[2]
Flash Point	19°C (closed cup)	[1]
Vapor Pressure	~20 mmHg at 25°C	[1]

Table 2: Solubility and Partitioning Properties of **Tetrahydrothiophene**

Property	Description	Source(s)
Water Solubility	Slightly soluble to insoluble	[1][4][6]
Organic Solvent Solubility	Miscible with most organic solvents (e.g., acetone, alcohols, benzene, ether, hexane)	[1][4][6]
Octanol/Water Partition Coefficient (logP)	1.8 (estimated)	[3]

Table 3: Thermodynamic Properties of **Tetrahydrothiophene**

Property	Value	Source(s)
Standard Enthalpy of Formation (liquid)	-83.7 kJ/mol	[7]
Standard Enthalpy of Combustion (liquid)	-3099.9 kJ/mol	[7]
Enthalpy of Vaporization	35.4 kJ/mol at boiling point	[7]

Experimental Protocols for Property Determination

Accurate computational modeling relies on high-quality experimental data. The following sections detail the general methodologies used to determine the key physicochemical properties of organic liquids like **tetrahydrothiophene**.

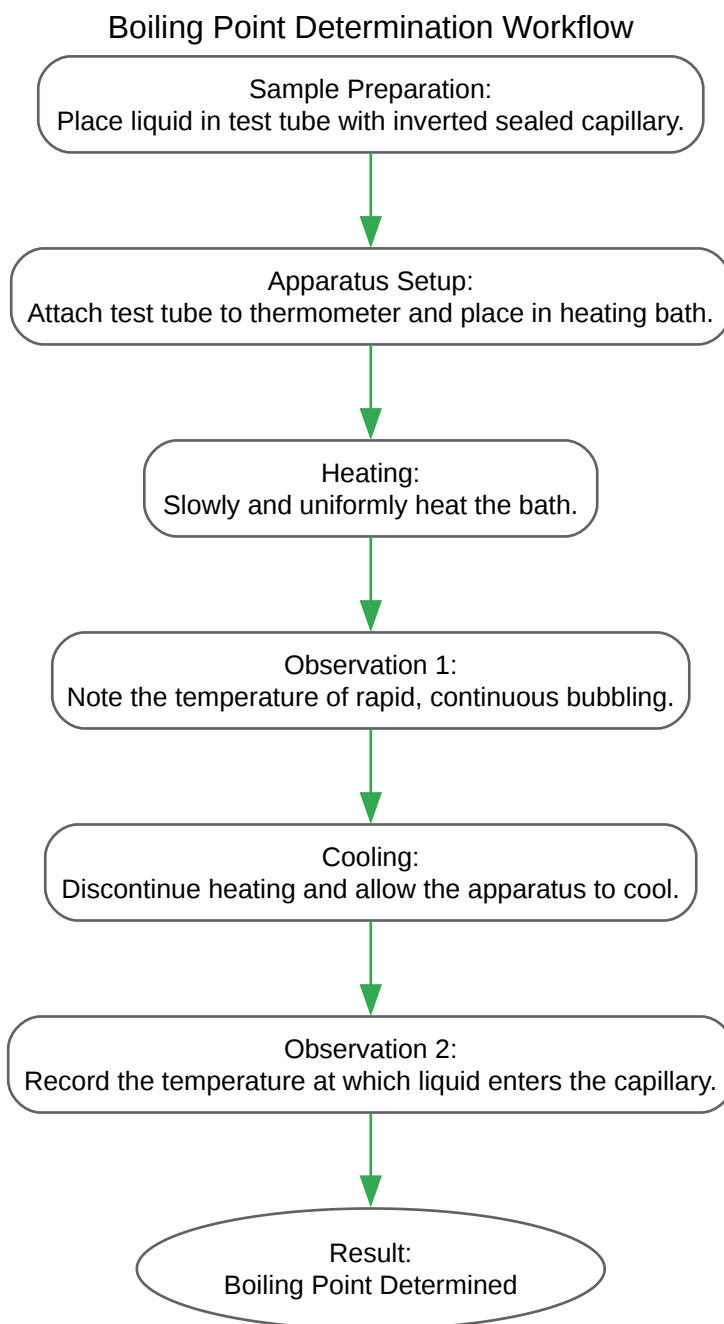
Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. A common laboratory method for determining the boiling point of a small quantity of an organic liquid is the capillary tube method.[1][4][6]

Methodology:

- A small amount of the liquid sample (a few milliliters) is placed in a small test tube or fusion tube.[4]
- A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.[6]
- The test tube is attached to a thermometer, ensuring the bulb of the thermometer is level with the liquid.
- The apparatus is heated slowly and uniformly in a heating bath (e.g., an oil bath or an aluminum block).[4][6]
- As the temperature rises, air trapped in the capillary tube will slowly bubble out.

- When the boiling point is reached, a rapid and continuous stream of bubbles will emerge from the open end of the capillary tube.[\[6\]](#)
- Heating is then discontinued, and the liquid is allowed to cool.
- The temperature at which the liquid begins to enter the capillary tube is recorded as the boiling point.[\[7\]](#)



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Boiling Point Determination Workflow

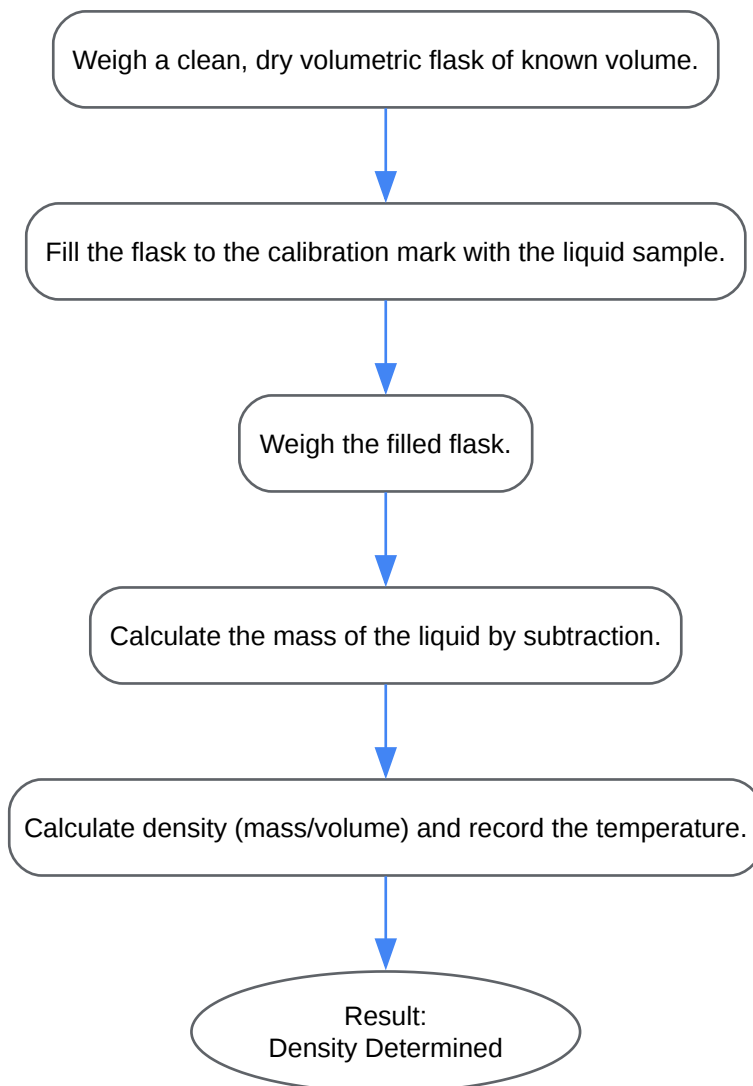
Determination of Density

The density of a liquid is its mass per unit volume. For a volatile liquid like **tetrahydrothiophene**, care must be taken to minimize evaporation during measurement.^[3]

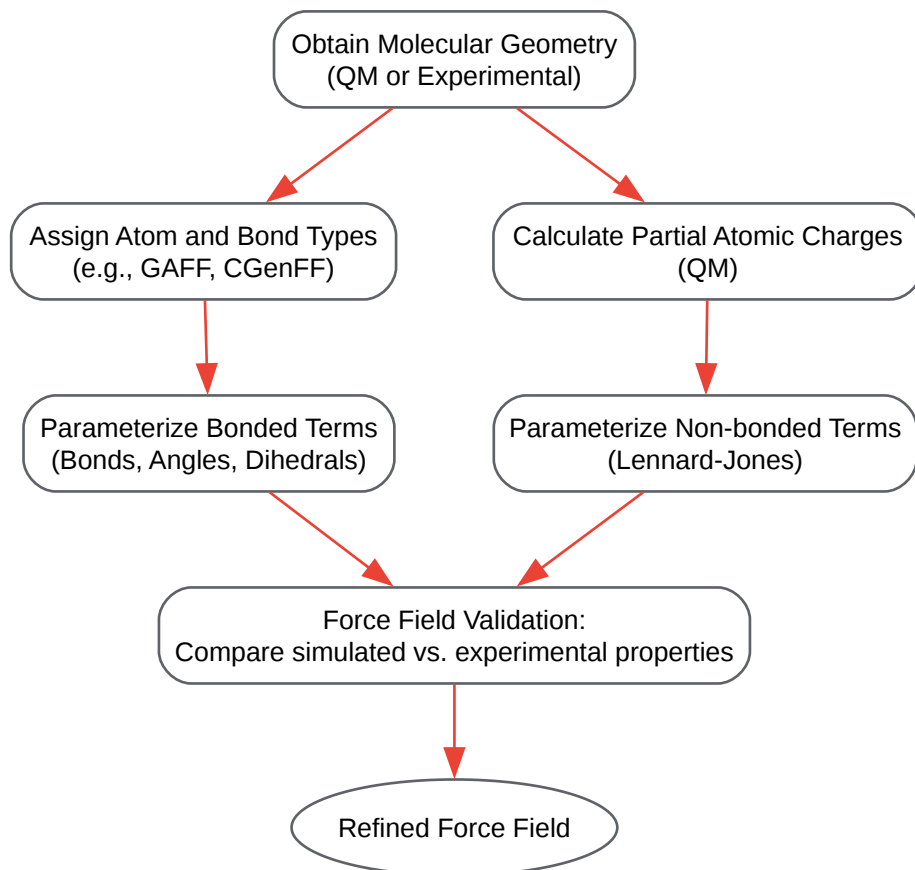
Methodology:

- A clean, dry volumetric flask of a known volume (e.g., 10 mL) is accurately weighed.^[3]
- The flask is filled with the liquid sample up to the calibration mark.
- The filled flask is then weighed again.
- The mass of the liquid is determined by subtracting the mass of the empty flask from the mass of the filled flask.
- The density is calculated by dividing the mass of the liquid by the known volume of the flask.
- The temperature at which the measurement is performed should be recorded, as density is temperature-dependent.

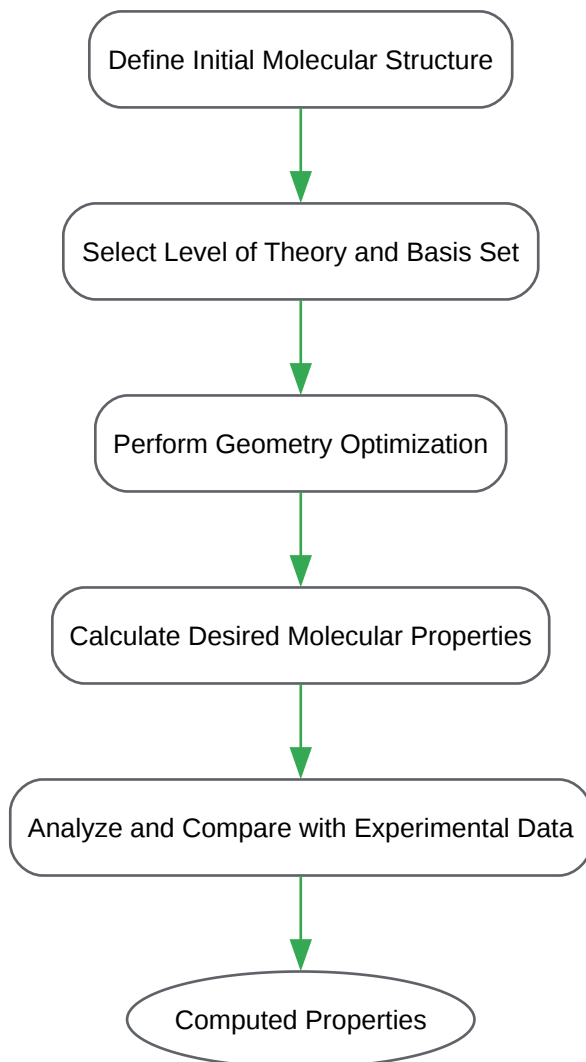
Density Measurement Workflow



Force Field Parameterization Workflow



Quantum Chemical Calculation Workflow



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